

Synergistic Drug Combinations with Celastrol in Cancer Therapy

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Celastrol

CAS No.: 34157-83-0

Cat. No.: S548363

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The table below summarizes key findings from preclinical studies on **celastrol**'s synergistic interactions with other drugs.

Combined Drug	Cancer Type	Key Findings on Synergy	Proposed Mechanisms of Synergy	Experimental Models
Lapatinib [1]	Breast Cancer	Enhanced growth inhibition of HER2-overexpressing cells.	Increased caspase-9 and caspase-3 activity; reduced HER2, p-HER2, p-Akt, and p-ERK1/2 signaling. [1]	<i>In vitro</i> (MDA-MB-453 cells)
Erlotinib [1]	Lung Cancer	Synergistically induced cell death.	Induced apoptosis and cell cycle arrest; inhibited the Akt/mTOR signaling pathway. [1]	<i>In vitro</i> and <i>in vivo</i>

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Erastin [2]	Non-Small Cell Lung Cancer; Hepatocellular Carcinoma (HCC)	Synergistically induced cell death; enhanced ferroptosis.	Reduced glutathione (GSH) levels; regulated GSTM1 expression; increased lipid peroxidation and iron accumulation. [2]	<i>In vitro</i> (HepG2 cells)
Sorafenib [2]	Hepatocellular Carcinoma (HCC)	Enhanced anticancer effect.	Promoted ferroptosis. [2]	<i>In vitro</i>
Various Chemotherapeutics [1] [3]	Multiple Cancers (e.g., Leukemia, Myeloma)	Overcame multidrug resistance (MDR); synergistically induced apoptosis.	Inhibited P-glycoprotein (P-gp) drug efflux; downregulated NF-κB and STAT3 signaling pathways. [1] [3]	<i>In vitro</i>

Detailed Experimental Protocols

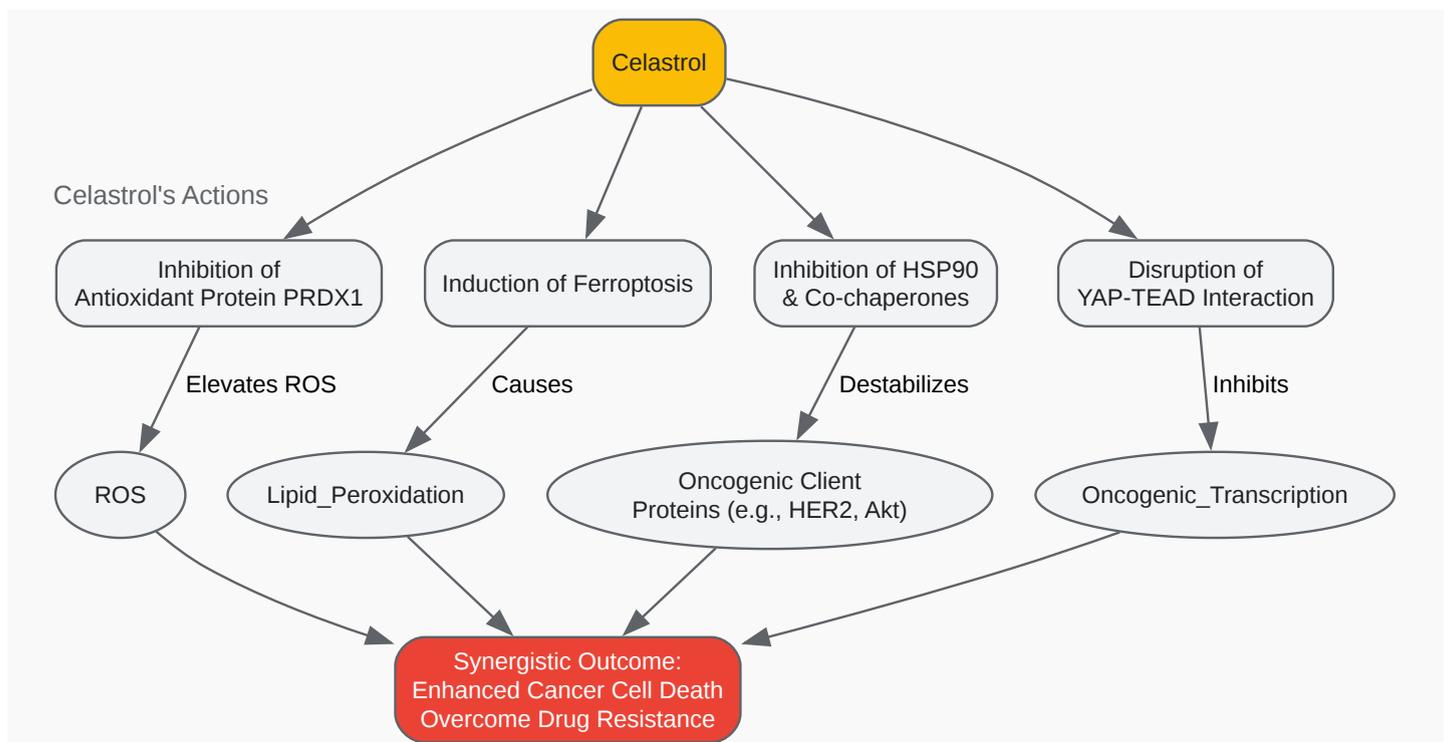
For researchers looking to replicate or build upon these findings, here is a summary of the common methodologies used in these studies.

- **Cell Viability/Cytotoxicity Assay (CCK-8 Assay):** Used to measure the antiproliferative effects of **celestrol** and its combinations. Cells are cultured in 96-well plates, treated with compounds, and cell viability is quantified using a CCK-8 kit, which measures the absorbance of a water-soluble formazan dye. [2]
- **Apoptosis Analysis:** The induction of apoptosis is often confirmed by measuring the activation of key effector caspases, such as **caspase-3** and **caspase-9**, through Western blotting or activity assays. [1]

- **Ferroptosis Detection:** To confirm the induction of ferroptosis, studies measure specific markers including:
 - **Intracellular Iron Levels:** Using an Iron Assay Kit to detect ferrous iron (Fe^{2+}) in cell lysates. [2]
 - **Lipid Peroxidation:** Measured by detecting **Malondialdehyde (MDA)** levels, a byproduct of lipid peroxidation, using a commercial detection kit. [2]
 - **Cellular Antioxidant Capacity:** Assessed by measuring **total Glutathione Peroxidase (GSH-Px) activity** and total glutathione levels. [2]
- **Molecular Docking:** Software like **Molecular Operating Environment (MOE)** is used to predict the binding mode and interactions between **celastrol** and its potential target proteins (e.g., GSTM1, PRDX1). The protein structure is prepared, and the compound's structure is energy-minimized before docking simulations are performed. [2] [4]

Mechanism of Action: Pathways for Synergy

Celastrol's synergy arises from its multi-target nature, simultaneously disrupting several key survival mechanisms of cancer cells. The diagram below illustrates how **celastrol** targets different cellular processes to enhance the effect of co-administered drugs.



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This multi-target mechanism allows **celastrol** to effectively sensitize cancer cells to the cytotoxic effects of other drugs [2] [1] [5].

Key Challenges and Research Directions

Despite promising results, several challenges must be addressed before clinical translation [1] [3] [4]:

- **Narrow Therapeutic Window:** **Celastrol** has a narrow window between effective and toxic doses, with side effects including hepatotoxicity and cardiotoxicity observed in some animal studies.
- **Poor Pharmacokinetics:** It has poor water solubility and low oral bioavailability, limiting its delivery and efficacy.
- **Strategies for Improvement:** Current research focuses on developing **celastrol derivatives** (e.g., C29-modified derivatives, compound 19-048) with improved potency and selectivity, and advanced **nano/micro-delivery systems** (e.g., albumin nanoparticles) to enhance targeting and reduce off-target toxicity.

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References

1. Celastrol: A Review of Useful Strategies Overcoming its ... [pmc.ncbi.nlm.nih.gov]
2. Integrating Network Pharmacology with in vitro ... [pmc.ncbi.nlm.nih.gov]
3. Celastrol as an emerging anticancer agent: Current status ... [sciencedirect.com]
4. Celastrol suppresses colorectal cancer via covalent ... [nature.com]
5. Identification of Celastrol as a Novel YAP-TEAD Inhibitor for ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Synergistic Drug Combinations with Celastrol in Cancer Therapy]. Smolecule, [2026]. [Online PDF]. Available at:

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